

preliminary studies of heteroatom-containing annulenes

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Compound of Interest

Compound Name: *annulin*

Cat. No.: *B1175126*

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An In-depth Technical Guide to the Preliminary Studies of Heteroatom-Containing Annulenes

Introduction

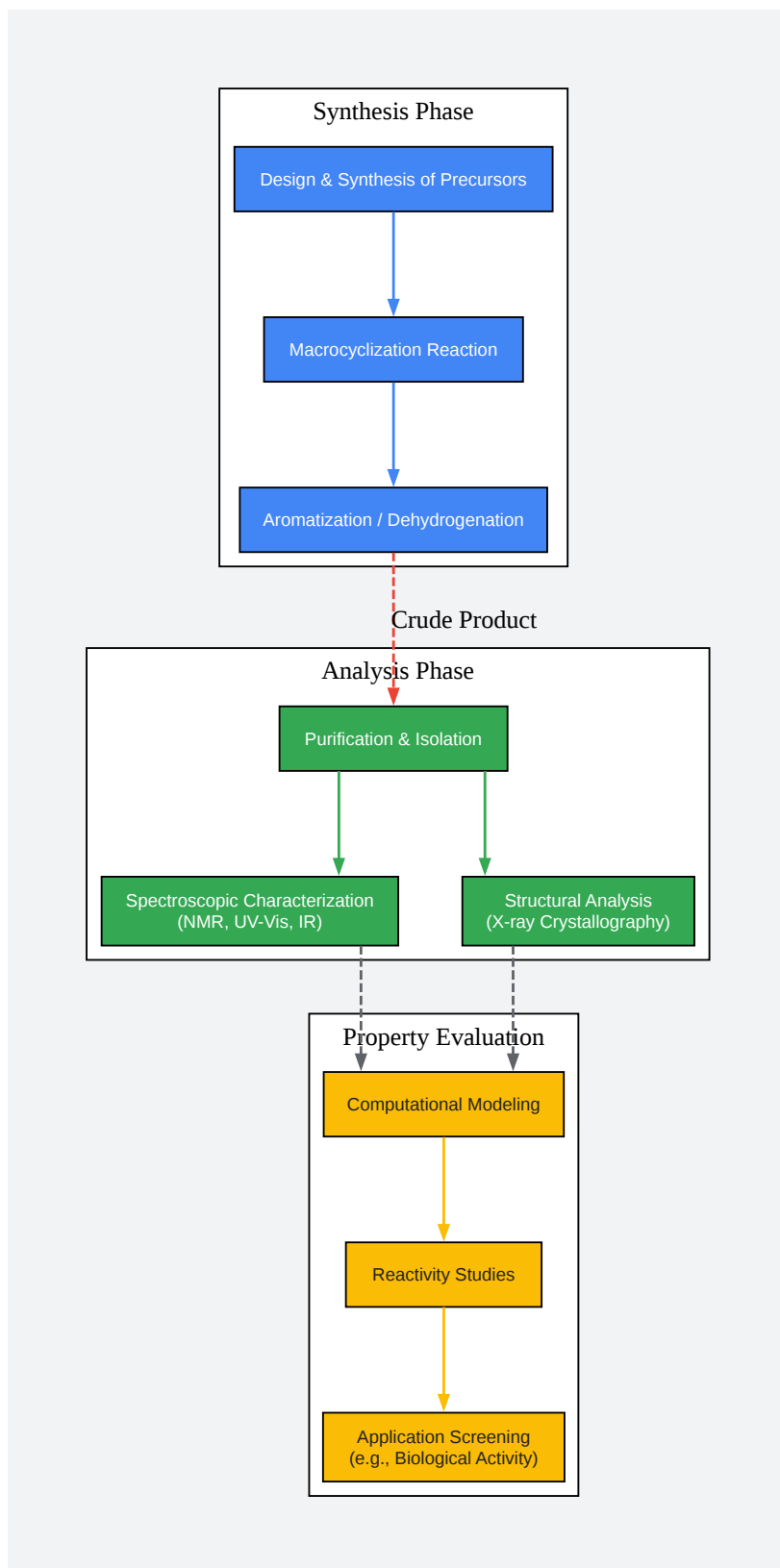
Heteroatom-containing annulenes, or heteroannulenes, are monocyclic conjugated systems in which one or more carbon atoms of the ring have been replaced by a heteroatom, such as nitrogen, oxygen, or sulfur.[1] These compounds are of significant interest to researchers in organic chemistry, materials science, and drug development due to their unique electronic structures and tunable properties. The introduction of heteroatoms alters the π -electron system, influencing the aromaticity, reactivity, and potential biological activity of the molecule.[2]

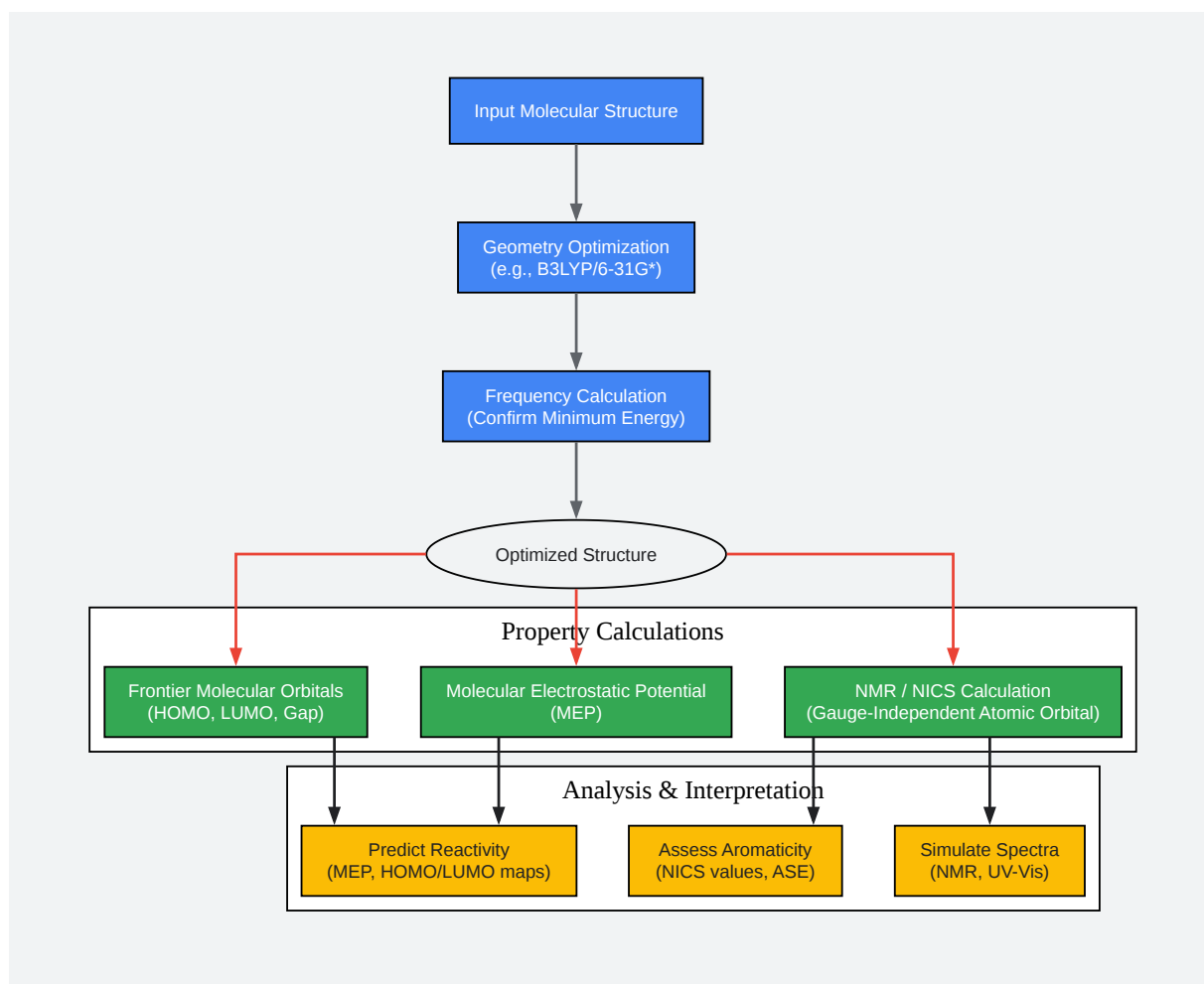
This guide provides a comprehensive overview of the preliminary studies of heteroannulenes, focusing on their synthesis, characterization, and computational analysis. It is intended for researchers, scientists, and drug development professionals seeking a technical understanding of this important class of molecules.

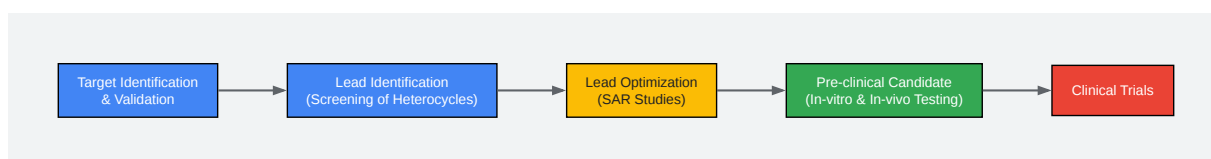
Synthesis of Heteroannulenes

The synthesis of heteroaromatic compounds has been a subject of intense research for over a century, leading to a wide array of methodologies.[3] De novo synthesis strategies, which build the heterocyclic ring from non-aromatic precursors, are particularly versatile.[4] The general workflow involves the formation of a macrocyclic precursor followed by a cyclization/aromatization step.

A conceptual workflow for the synthesis and subsequent analysis of a heteroannulene is presented below. This process typically begins with the design and synthesis of acyclic precursors, followed by a key cyclization step to form the macrocycle. Subsequent reactions may be required to introduce the fully conjugated π -system, leading to the final heteroannulene. Characterization and property evaluation are then performed to understand the molecule's structure and behavior.







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